

"Methyl 2-amino-5-methylbenzoate" molecular structure and formula.

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Compound of Interest

Compound Name: Methyl 2-amino-5-methylbenzoate

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An In-depth Technical Guide to Methyl 2-amino-5-methylbenzoate

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and synthesis of **Methyl 2-amino-5-methylbenzoate**, a valuable intermediate in the synthesis of various organic molecules. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Structure and Chemical Formula

Methyl 2-amino-5-methylbenzoate is an aromatic organic compound. Its structure consists of a benzene ring substituted with an amino group (-NH₂) at position 2, a methyl group (-CH₃) at position 5, and a methyl ester group (-COOCH₃) at position 1.

Molecular Formula: C₉H₁₁NO₂

IUPAC Name: **methyl 2-amino-5-methylbenzoate**[\[1\]](#)

SMILES: CC1=CC(=C(C=C1)N)C(=O)OC[\[2\]](#)

InChI: InChI=1S/C9H11NO2/c1-6-3-4-7(10)5-8(6)9(11)12-2/h3-5H,10H2,1-2H3[\[1\]](#)

InChIKey: JNPZKGOLYSCSEL-UHFFFAOYSA-N[\[1\]](#)

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **Methyl 2-amino-5-methylbenzoate** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	165.19 g/mol	[1][2][3]
Exact Mass	165.078978594 Da	[1]
Physical State	Yellow Solid	[4]
Melting Point	55-57 °C	[3]
Topological Polar Surface Area	52.3 Å ²	[1]
¹ H NMR (400 MHz, CDCl ₃) δ (ppm)	7.65 (s, 1H), 7.25 (s, 1H), 7.10-7.07 (q, 1H, J=8Hz), 6.58 (d, 1H), 3.86 (s, 3H), 2.22 (s, 3H)	[4]

Experimental Protocols

Synthesis of Methyl 2-amino-5-methylbenzoate

This protocol details the synthesis of **Methyl 2-amino-5-methylbenzoate** via the reduction of Methyl 5-methyl-2-nitrobenzoate.

Materials:

- Methyl 5-methyl-2-nitrobenzoate (8 g, 41.025 mmol)
- Methanol (80 mL)
- Water (10 mL)
- Zinc powder (13.33 g, 205.128 mmol)
- Ammonium chloride (NH₄Cl) (17.6 g, 328.2 mmol)
- Saturated sodium bicarbonate (NaHCO₃) solution

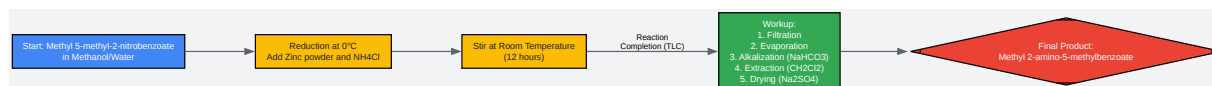
- Dichloromethane (CH_2Cl_2)
- Anhydrous sodium sulfate (Na_2SO_4)
- Thin Layer Chromatography (TLC) plate (unfolding agent: 20% ethyl acetate/hexane)

Procedure:

- In a reaction vessel, dissolve Methyl 5-methyl-2-nitrobenzoate (8 g, 41.025 mmol) in a solvent mixture of methanol (80 mL) and water (10 mL).
- Cool the solution to 0 °C in an ice bath.
- Sequentially add zinc powder (13.33 g, 205.128 mmol) and ammonium chloride (17.6 g, 328.2 mmol) to the cooled solution.
- Stir the reaction mixture at room temperature for 12 hours.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC) with an unfolding agent of 20% ethyl acetate/hexane.
- Upon completion of the reaction, filter the mixture to remove solid residues.
- Evaporate the solvent from the filtrate to obtain the crude product.
- Alkalize the crude product with a saturated sodium bicarbonate (NaHCO_3) solution.
- Extract the product with dichloromethane (2 x 20 mL).
- Combine the organic layers and dry over anhydrous sodium sulfate (Na_2SO_4).
- Filter the solution to remove the drying agent.
- Evaporate the solvent to yield the target compound, **Methyl 2-amino-5-methylbenzoate**.
The reported yield for this procedure is approximately 4 g (60%).^[4]

Visualizations

The following diagram illustrates the workflow for the synthesis of **Methyl 2-amino-5-methylbenzoate**.



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Caption: Synthesis workflow for **Methyl 2-amino-5-methylbenzoate**.

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References

- 1. Methyl 5-Amino-2-methylbenzoate | C₉H₁₁NO₂ | CID 15049977 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 18595-12-5: 5-AMINO-2-METHYL-BENZOIC ACID METHYL ESTER [cymitquimica.com]
- 3. 18595-16-9 Cas No. | Methyl 2-amino-5-methylbenzoate | Apollo [store.apolloscientific.co.uk]
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